

Application Notes and Protocols for Non-Destructive Testing of Materials

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Compound of Interest

Compound Name: SOLVENT YELLOW 83

Cat. No.: B1172513

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Topic: Fluorescent Penetrant Inspection (FPI) with an overview of **Solvent Yellow 83**

Audience: Researchers, scientists, and drug development professionals.

Disclaimer: While these notes detail the established principles and protocols of Fluorescent Penetrant Inspection (FPI), a common non-destructive testing (NDT) method, direct evidence from publically available documentation explicitly linking the use of **SOLVENT YELLOW 83** to this application is not available. The information provided herein is based on the general characteristics of fluorescent dyes used in FPI and the known properties of **SOLVENT YELLOW 83**. Researchers should validate the suitability of any specific dye for their intended NDT application.

Introduction to Fluorescent Penetrant Inspection (FPI)

Fluorescent Penetrant Inspection (FPI) is a widely used non-destructive testing method for detecting surface-breaking defects in non-porous materials.[1][2] It is valued for its simplicity, cost-effectiveness, and ability to reveal minute flaws that may not be visible to the naked eye.[3] The technique relies on the principle of capillary action, where a low-viscosity liquid containing a fluorescent dye penetrates into surface discontinuities such as cracks, seams, and porosity.[4] When viewed under ultraviolet (UV) light, the trapped penetrant fluoresces, providing a clear and high-contrast indication of the defect.[4][5]

FPI is applicable to a wide range of materials, including metals, ceramics, and plastics, making it a versatile tool in various industries, from aerospace to medical device manufacturing.[3]

Overview of SOLVENT YELLOW 83

SOLVENT YELLOW 83 is a metal complex dye.[6][7][8][9] It is known for its excellent solubility in polar organic solvents such as alcohols, ketones, and glycol ethers.[6][8][9] This dye exhibits good overall fastness properties.[6][8][9] Its primary documented applications are in the formulation of special inks, wood stains, leather finishes, industrial paints, and printing inks.[7]

Physicochemical Properties of SOLVENT YELLOW 83

A summary of the known properties of **SOLVENT YELLOW 83** is presented in the table below. This data is essential for assessing its potential suitability as a fluorescent penetrant.

Property	Value	Reference
CAS Number	12239-75-7	[martins-industries.com]
Chemical Class	Metal Complex Dye	[6][7][8][9]
Appearance	Yellow Powder	[heubach.com]
Solubility	Excellent in polar organic solvents (alcohols, ketones, glycol ethers)	[6][8][9]

Note: Detailed photophysical properties such as excitation and emission spectra, and quantum yield for **SOLVENT YELLOW 83** are not readily available in the public domain and would require experimental determination to fully assess its potential as a fluorescent dye in FPI.

Experimental Protocol for Fluorescent Penetrant Inspection (FPI)

The following is a generalized protocol for performing FPI. The specific parameters, such as dwell time and developer type, should be optimized based on the material being tested and the nature of the suspected defects.

Materials and Equipment

- Fluorescent Penetrant: A solution containing a fluorescent dye.
- Cleaner/Remover: A solvent to pre-clean the test surface and remove excess penetrant.
- Developer: A fine powder (dry or suspended in a volatile solvent) that aids in drawing the penetrant out of defects.
- UV-A Lamp (Black Light): For inspection.
- Test Specimen: The material to be inspected.
- Personal Protective Equipment (PPE): Safety glasses, gloves.

Step-by-Step Procedure

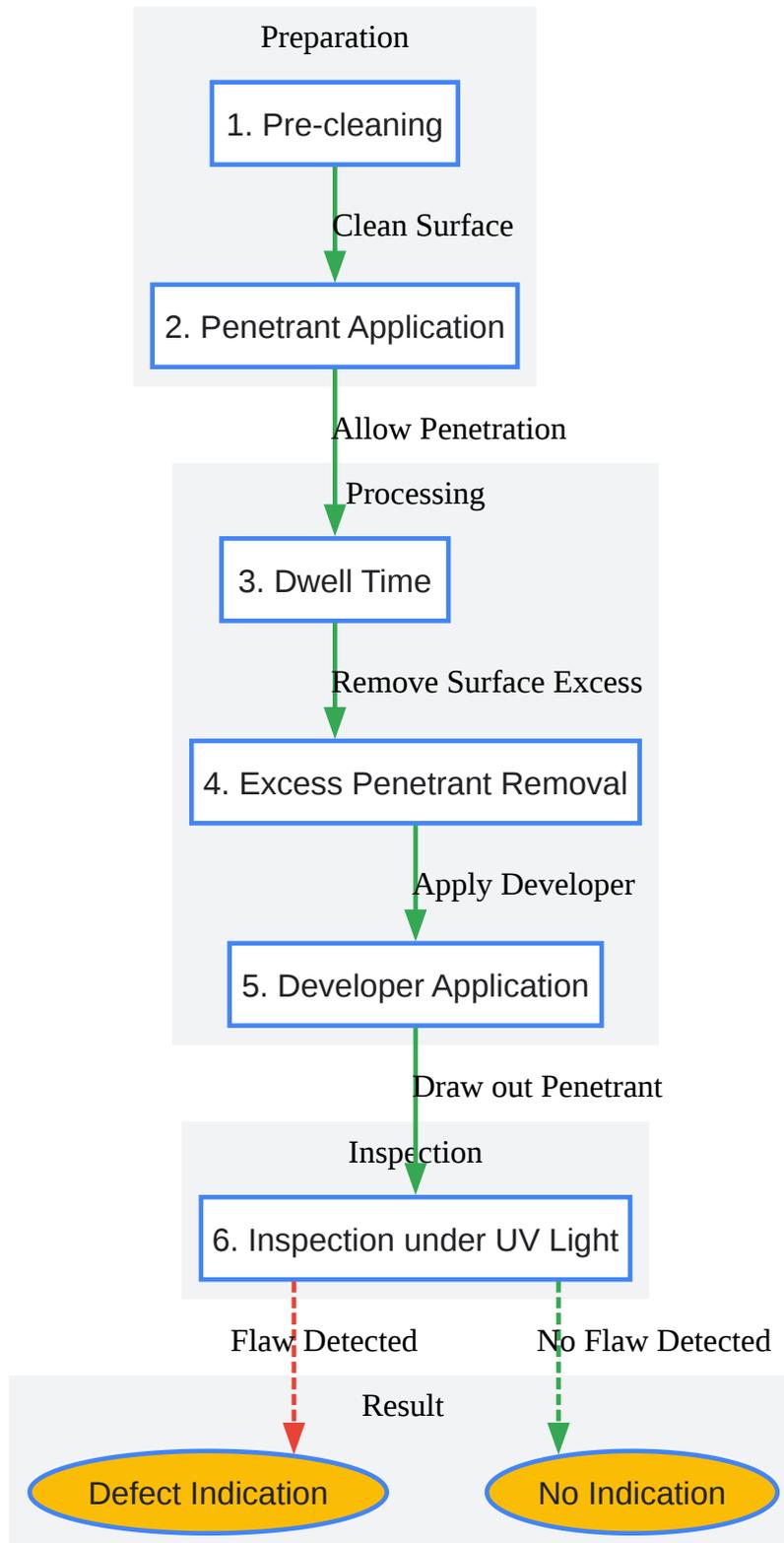
The FPI process consists of six main steps as outlined below and in the accompanying workflow diagram.^[1]

- Pre-cleaning: The surface of the test specimen must be thoroughly cleaned to remove any contaminants such as oil, grease, or dirt that could obstruct the entry of the penetrant into defects.^[1]
- Penetrant Application: The fluorescent penetrant is applied to the surface of the specimen by spraying, brushing, or immersion.
- Dwell Time: The penetrant is allowed to remain on the surface for a specific period, known as the dwell time, to allow for complete penetration into any surface-breaking flaws. This time can vary depending on the material and the type of defects being sought.
- Excess Penetrant Removal: The excess penetrant is carefully removed from the surface. This is a critical step to avoid false indications. The removal method depends on the type of penetrant used (e.g., water-washable, solvent-removable).
- Developer Application: A thin, even layer of developer is applied to the surface. The developer acts as a blotter, drawing the trapped penetrant out of the defects to the surface, where it can be seen under UV light.

- Inspection: The specimen is examined in a darkened area under a UV-A light source. Any defects will appear as bright fluorescent indications against a dark background.

Visualizations

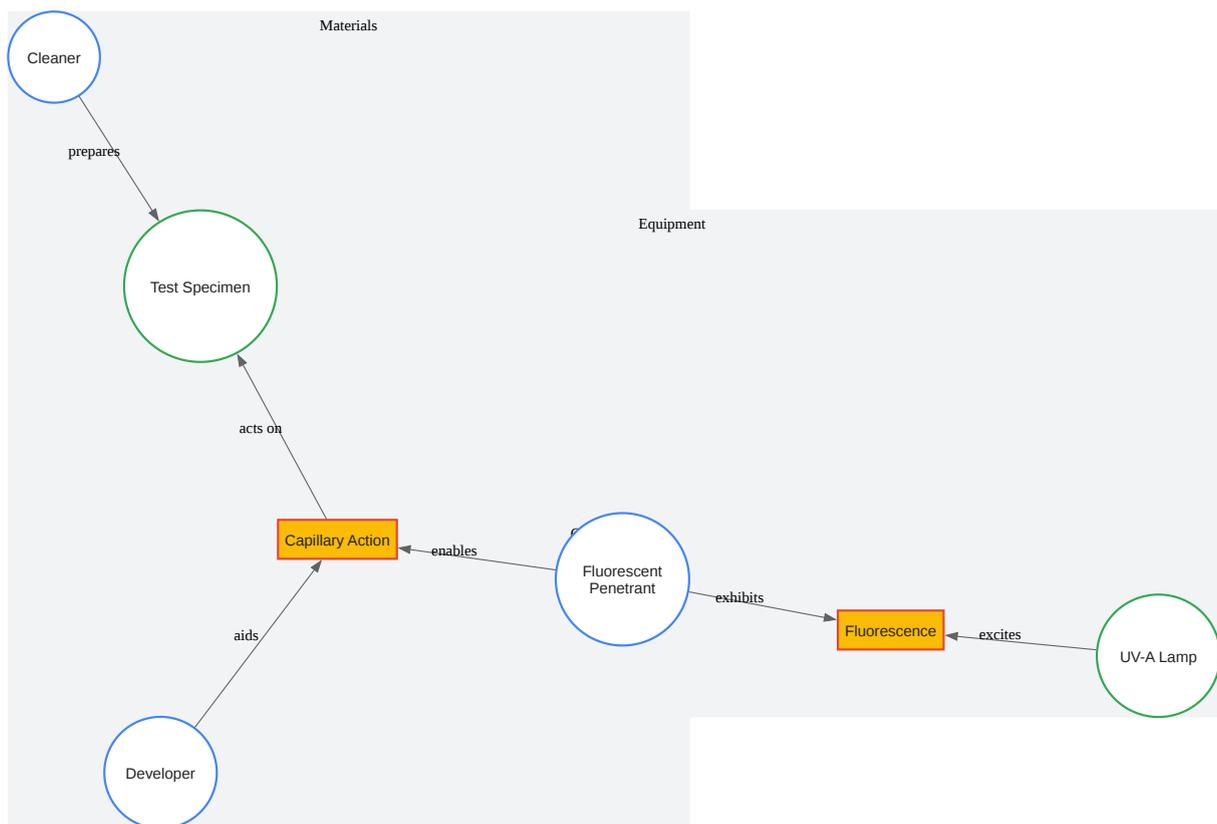
Experimental Workflow for Fluorescent Penetrant Inspection



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Caption: A flowchart of the Fluorescent Penetrant Inspection (FPI) process.

Logical Relationship of FPI Components



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